

Comparative Guide to Aniline, 5-tert-pentyl-2-phenoxy- and Its Structural Analogs

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Aniline, 5-tert-pentyl-2-phenoxy-*

Cat. No.: *B11958710*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative analysis of **Aniline, 5-tert-pentyl-2-phenoxy-**, and its structurally similar derivatives, Aniline, 2-phenoxy-, and Aniline, 5-tert-butyl-2-phenoxy-. The information is intended to assist researchers in understanding the key physicochemical differences and potential biological activities of these compounds. Due to a lack of publicly available, direct comparative studies, the biological performance section is based on general structure-activity relationships observed in related phenoxyaniline derivatives.

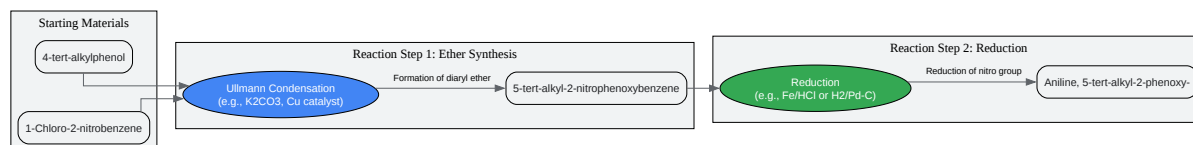
Physicochemical Properties

The following table summarizes the key physicochemical properties of the target compound and its selected analogs. These properties are crucial for predicting the behavior of these compounds in biological systems and for designing experimental protocols.

Property	Aniline, 5-tert-pentyl-2-phenoxy-	Aniline, 2-phenoxy-(Analog 1)	Aniline, 5-tert-butyl-2-phenoxy-(Analog 2)
CAS Number	70289-36-0[1]	2688-84-8[2]	3535-88-4 (for 5-tert-butyl-2-methoxyaniline, a related structure)[3]
Molecular Formula	C ₁₇ H ₂₁ NO[1]	C ₁₂ H ₁₁ NO[2]	C ₁₆ H ₁₉ NO
Molecular Weight	255.35 g/mol [1]	185.22 g/mol [2]	241.33 g/mol
Boiling Point	353.7 °C at 760 mmHg[1]	170 °C at 18 mmHg[2]	Not available
Melting Point	Not available	47-49 °C[2]	Not available
Density	1.04 g/cm ³ [1]	Not available	Not available
XLogP3	5[1]	2.5[2]	~4.5 (estimated)
Hydrogen Bond Donor Count	1[1]	1[2]	1
Hydrogen Bond Acceptor Count	2[1]	2[2]	2

Synthesis and Logical Relationships

The synthesis of 5-tert-alkyl-2-phenoxyaniline derivatives generally follows a multi-step process, as suggested by patent literature for related compounds. A generalized synthetic workflow is depicted below.



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A generalized synthetic pathway for 5-tert-alkyl-2-phenoxyanilines.

Potential Biological Activities and Comparative Outlook

While direct comparative experimental data for these specific compounds is not readily available, the broader class of phenoxyaniline derivatives has been investigated for various biological activities, including herbicidal, fungicidal, and insecticidal properties.

- **Structure-Activity Relationship (SAR) Insights:** The introduction and size of the alkyl group at the 5-position of the aniline ring can significantly influence the lipophilicity (as indicated by the XLogP3 values) and steric profile of the molecule. This, in turn, is expected to affect the compound's interaction with biological targets and its pharmacokinetic properties.
 - **Aniline, 2-phenoxy- (Analog 1):** As the parent compound without the alkyl substituent, it has the lowest molecular weight and lipophilicity. This might influence its absorption and distribution in biological systems.
 - **Aniline, 5-tert-butyl-2-phenoxy- (Analog 2):** The tert-butyl group is a bulky, lipophilic substituent. Its presence is likely to increase the compound's affinity for hydrophobic pockets in target proteins.
 - **Aniline, 5-tert-pentyl-2-phenoxy-:** The tert-pentyl group is even larger and more lipophilic than the tert-butyl group, which could further enhance interactions with hydrophobic

targets, but might also lead to issues with solubility or metabolism.

- Potential Applications:
 - Herbicidal Activity: Phenoxy-containing compounds are known classes of herbicides. The variation in the alkyl group could modulate the herbicidal spectrum and potency.
 - Fungicidal Activity: Some aniline derivatives are known to possess antifungal properties. The lipophilicity of the tert-alkyl group may play a role in the disruption of fungal cell membranes.
 - Insecticidal Activity: Phenoxyaniline moieties have been incorporated into insecticides. The specific alkyl group could influence the compound's neurotoxicity or other mechanisms of insecticidal action.

Experimental Protocols

The following are generalized protocols for the preliminary screening of the herbicidal, fungicidal, and insecticidal activities of the aniline derivatives.

A general procedure for the synthesis involves a two-step process:

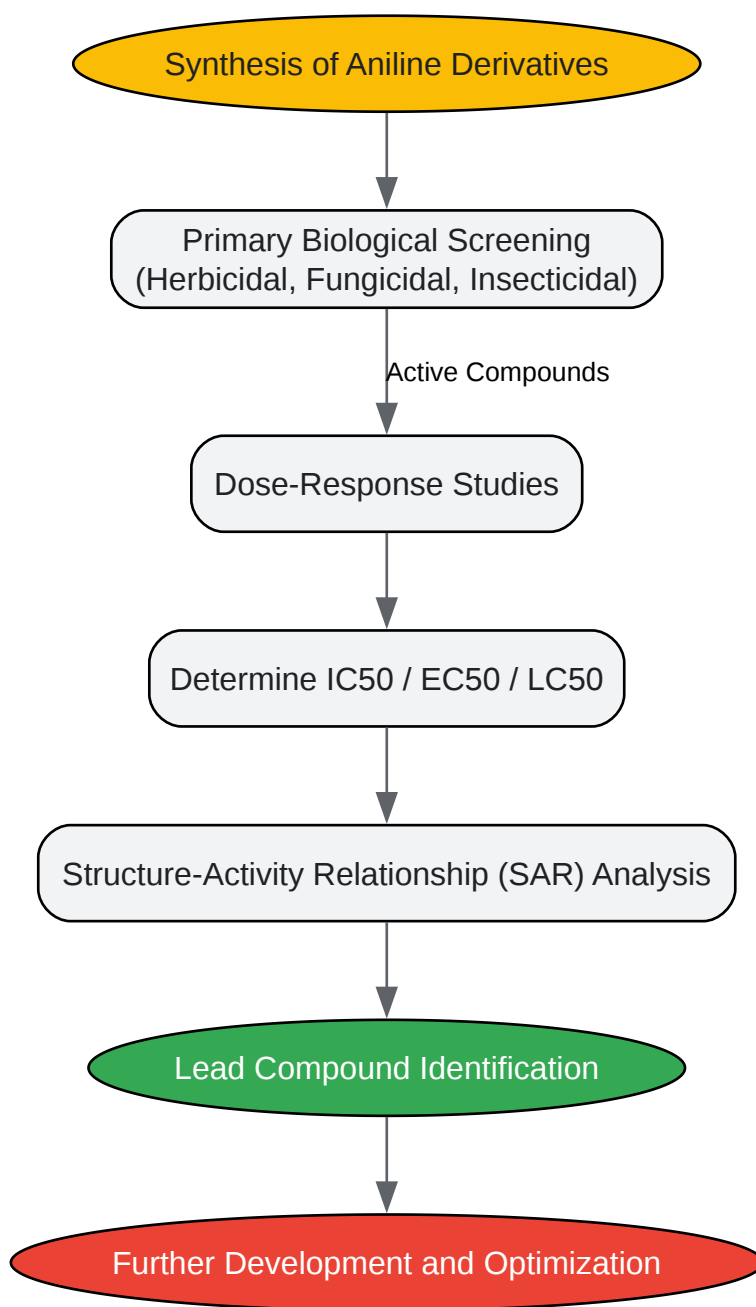
- Ullmann Condensation: A mixture of the appropriately substituted 4-tert-alkylphenol, 1-chloro-2-nitrobenzene, potassium carbonate, and a copper catalyst in a high-boiling solvent (e.g., DMF or DMSO) is heated to afford the corresponding 5-tert-alkyl-2-nitrophenoxybenzene intermediate. The reaction progress is monitored by TLC. After completion, the product is isolated by extraction and purified by column chromatography.
- Reduction of the Nitro Group: The intermediate nitro compound is dissolved in a suitable solvent (e.g., ethanol, ethyl acetate) and subjected to reduction. This can be achieved using various methods, such as iron powder in the presence of an acid (e.g., HCl or acetic acid) or catalytic hydrogenation with hydrogen gas and a palladium on carbon (Pd/C) catalyst. The final product, the desired 5-tert-alkyl-2-phenoxyaniline, is then isolated and purified.
- Preparation of Test Solutions: The test compounds are dissolved in a suitable solvent (e.g., DMSO) to prepare stock solutions. Serial dilutions are then made in a nutrient medium to achieve the desired test concentrations.

- **Seed Plating:** Seeds of a model plant (e.g., *Arabidopsis thaliana* or cress) are surface-sterilized and placed on agar plates containing the different concentrations of the test compounds.
- **Incubation:** The plates are incubated in a controlled environment (temperature, light, and humidity).
- **Data Collection:** After a set period (e.g., 7-14 days), the percentage of seed germination, root length, and shoot length are measured.
- **Analysis:** The IC_{50} (half-maximal inhibitory concentration) values for each parameter are calculated to compare the herbicidal potency of the compounds.
- **Preparation of Test Media:** The test compounds are dissolved in a solvent and added to a molten fungal growth medium (e.g., Potato Dextrose Agar, PDA) to achieve the desired final concentrations.
- **Inoculation:** A small plug of mycelium from a actively growing culture of a test fungus (e.g., *Fusarium oxysporum*, *Botrytis cinerea*) is placed in the center of the agar plates containing the test compounds.
- **Incubation:** The plates are incubated at an appropriate temperature for the specific fungus.
- **Data Collection:** The diameter of the fungal colony is measured at regular intervals.
- **Analysis:** The percentage of mycelial growth inhibition is calculated relative to a control (medium with solvent only), and the EC_{50} (half-maximal effective concentration) is determined.
- **Test Organisms:** A model insect species (e.g., fruit flies, *Drosophila melanogaster*, or aphids) is used.
- **Contact Bioassay:**
 - Test solutions of the compounds are prepared in a suitable volatile solvent (e.g., acetone).
 - A known amount of the solution is applied topically to the dorsal thorax of the insects.

- The treated insects are placed in a container with a food source.
- Mortality is recorded at specified time points (e.g., 24, 48, 72 hours).
- Ingestion Bioassay:
 - The test compounds are incorporated into the insect's diet at various concentrations.
 - Insects are allowed to feed on the treated diet.
 - Mortality is recorded over time.
- Analysis: The LC₅₀ (lethal concentration for 50% of the population) or LD₅₀ (lethal dose for 50% of the population) is calculated to compare the insecticidal activity of the compounds.

Experimental and Logical Workflows

A logical workflow for the screening and evaluation of these aniline derivatives is presented below.



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A workflow for the biological evaluation of aniline derivatives.

Disclaimer: The information provided in this guide is for research and informational purposes only. The biological activities discussed are based on the general properties of related compounds and should be confirmed through rigorous experimental testing.

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- To cite this document: BenchChem. [Comparative Guide to Aniline, 5-tert-pentyl-2-phenoxy- and Its Structural Analogs]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b11958710#comparing-aniline-5-tert-pentyl-2-phenoxy-with-similar-aniline-derivatives]

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